

Technical Guide: Physicochemical Characterization of 2-(2-Chlorophenoxy)-5-(trifluoromethyl)aniline

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Compound of Interest

Compound Name:	2-(2-Chlorophenoxy)-5-(trifluoromethyl)aniline
CAS No.:	946727-99-7
Cat. No.:	B1356440

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A Framework for the Experimental Determination of Boiling Point and Density

Abstract: **2-(2-Chlorophenoxy)-5-(trifluoromethyl)aniline** is a novel aromatic compound with potential applications in pharmaceutical and agrochemical research. As with many new chemical entities, publicly available, experimentally determined physicochemical data is scarce. This technical guide provides a comprehensive framework for researchers and drug development professionals to determine two fundamental properties of this compound: boiling point and density. In the absence of established values, this document details authoritative, step-by-step experimental protocols based on internationally recognized standards. It emphasizes the causality behind methodological choices, embeds self-validating systems within the protocols, and outlines critical safety precautions for handling this halogenated aromatic amine.

Introduction and Current Status

2-(2-Chlorophenoxy)-5-(trifluoromethyl)aniline possesses structural motifs—a trifluoromethyl group, a chlorinated phenoxy ring, and an aniline core—that are prevalent in many biologically active molecules. The trifluoromethyl group can enhance metabolic stability and receptor binding, while the chlorophenoxy moiety can influence lipophilicity and molecular conformation. Accurate knowledge of its physical properties, such as boiling point and density, is a prerequisite for its synthesis, purification, formulation, and regulatory assessment.

A thorough search of the scientific literature and chemical databases reveals a gap in experimentally validated data for the boiling point and density of this specific isomer. While computational methods offer estimations, these predictions require empirical validation for use in a regulatory or developmental context. This guide, therefore, serves as a primary resource for laboratories tasked with the de novo characterization of this and similar novel compounds.

Physicochemical Properties Summary

The following table summarizes the known and to-be-determined properties of the target compound.

Property	Data
Chemical Structure	
IUPAC Name	2-(2-Chlorophenoxy)-5-(trifluoromethyl)aniline
Molecular Formula	C ₁₃ H ₉ ClF ₃ NO
Molecular Weight	287.66 g/mol
Boiling Point	Data not available. Experimental determination required.
Density	Data not available. Experimental determination required.

Theoretical Estimation of Physicochemical Properties

Before embarking on experimental work, computational methods can provide valuable, albeit preliminary, estimates. Quantitative Structure-Property Relationship (QSPR) models, for instance, correlate a molecule's structural features with its physical properties.^{[1][2]} These models use molecular descriptors (e.g., topological indices, constitutional descriptors) to predict properties like boiling point through multiple linear regression or machine learning algorithms.^{[1][3]} For halogenated aromatic compounds, such models can offer insights but must be used with caution, as intramolecular interactions can lead to deviations from predicted values.^{[4][5]}

Experimental Determination of Boiling Point

Principle and Method Selection

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.^{[6][7][8]} For novel compounds available in limited quantities, a micro-determination method is preferable to large-scale distillation. The Siwoloboff method, recognized under OECD Test Guideline 103, is an ideal choice.^{[6][8][9]} This technique requires only a small sample volume and determines the boiling point by observing the temperature at which a rapid, continuous stream of bubbles from an inverted capillary ceases, and the liquid begins to enter the capillary.^{[10][11]}

Protocol: Micro-Boiling Point Determination (Siwoloboff Method)

This protocol is adapted from established micro-scale laboratory techniques.^{[10][11][12]}

Materials:

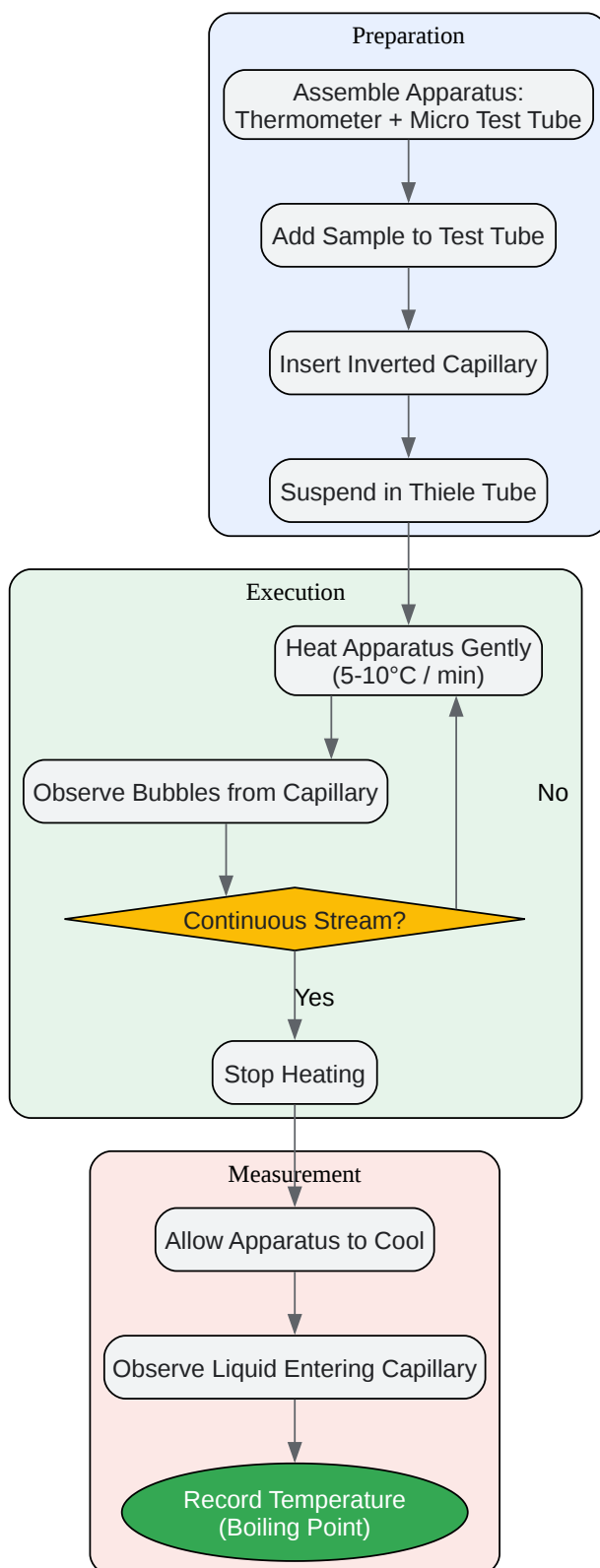
- Sample of **2-(2-Chlorophenoxy)-5-(trifluoromethyl)aniline** (~0.2 mL)
- Thiele tube or other suitable heating bath (e.g., metal block heater)
- High-temperature heating oil (e.g., mineral oil)
- Calibrated thermometer (-10°C to 400°C)
- Micro test tube (e.g., 6 x 50 mm)
- Glass capillary tube (closed at one end)

- Rubber band or wire for attachment

Procedure:

- Apparatus Assembly:
 - Attach the micro test tube to the thermometer using a rubber band. The bottom of the test tube should align with the center of the thermometer bulb.
 - Add a few drops of the sample liquid into the micro test tube to a depth of approximately 1.5-2.0 cm.[\[11\]](#)
 - Place the capillary tube, with its open end down, into the liquid in the micro test tube.
 - Suspend the entire assembly in the Thiele tube filled with heating oil, ensuring the oil level is above the sample but below the opening of the test tube.[\[11\]](#) The thermometer bulb should be positioned just below the upper opening of the Thiele tube's side arm.
- Heating and Observation:
 - Gently heat the side arm of the Thiele tube with a micro-burner or the heating block to achieve a steady temperature increase of 5-10°C per minute.[\[11\]](#)
 - Observe the capillary tube. Air will initially be expelled. As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary's lower end.[\[10\]](#)[\[11\]](#)
 - Once this continuous stream is observed, turn off the heat and allow the apparatus to cool slowly.
- Boiling Point Measurement:
 - As the apparatus cools, the bubbling will slow and eventually stop.
 - The exact temperature at which the liquid begins to enter the capillary tube is the boiling point of the sample.[\[10\]](#) Record this temperature.
 - For accuracy, repeat the determination twice and report the average value.

Experimental Workflow Diagram



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Caption: Workflow for micro-boiling point determination.

Experimental Determination of Density

Principle and Method Selection

Density (ρ) is the mass of a substance per unit volume ($\rho = m/V$).^[13] It is an essential parameter for converting between mass and volume and is required for many regulatory submissions.^[14] The OECD Test Guideline 109 and ASTM standards D891 and D1475 describe several methods for density determination.^{[15][16][17][18]} For high-precision measurement of a pure liquid, the pycnometer method is superior.^[13] A pycnometer is a glass flask with a precisely known volume, allowing for the accurate determination of a liquid's density by weighing the flask empty, filled with a reference liquid (e.g., distilled water), and filled with the sample liquid.^[19]

Protocol: Density Determination by Pycnometer

This protocol is based on standard pycnometric methods.^{[17][19]}

Materials:

- Sample of **2-(2-Chlorophenoxy)-5-(trifluoromethyl)aniline** (~5-10 mL, depending on pycnometer size)
- Gay-Lussac type pycnometer (e.g., 10 mL) with a capillary stopper
- Analytical balance (readable to ± 0.1 mg)
- Constant temperature water bath (set to 20.0 ± 0.1 °C)
- Distilled, deionized water
- Acetone (for cleaning and drying)
- Lint-free tissues

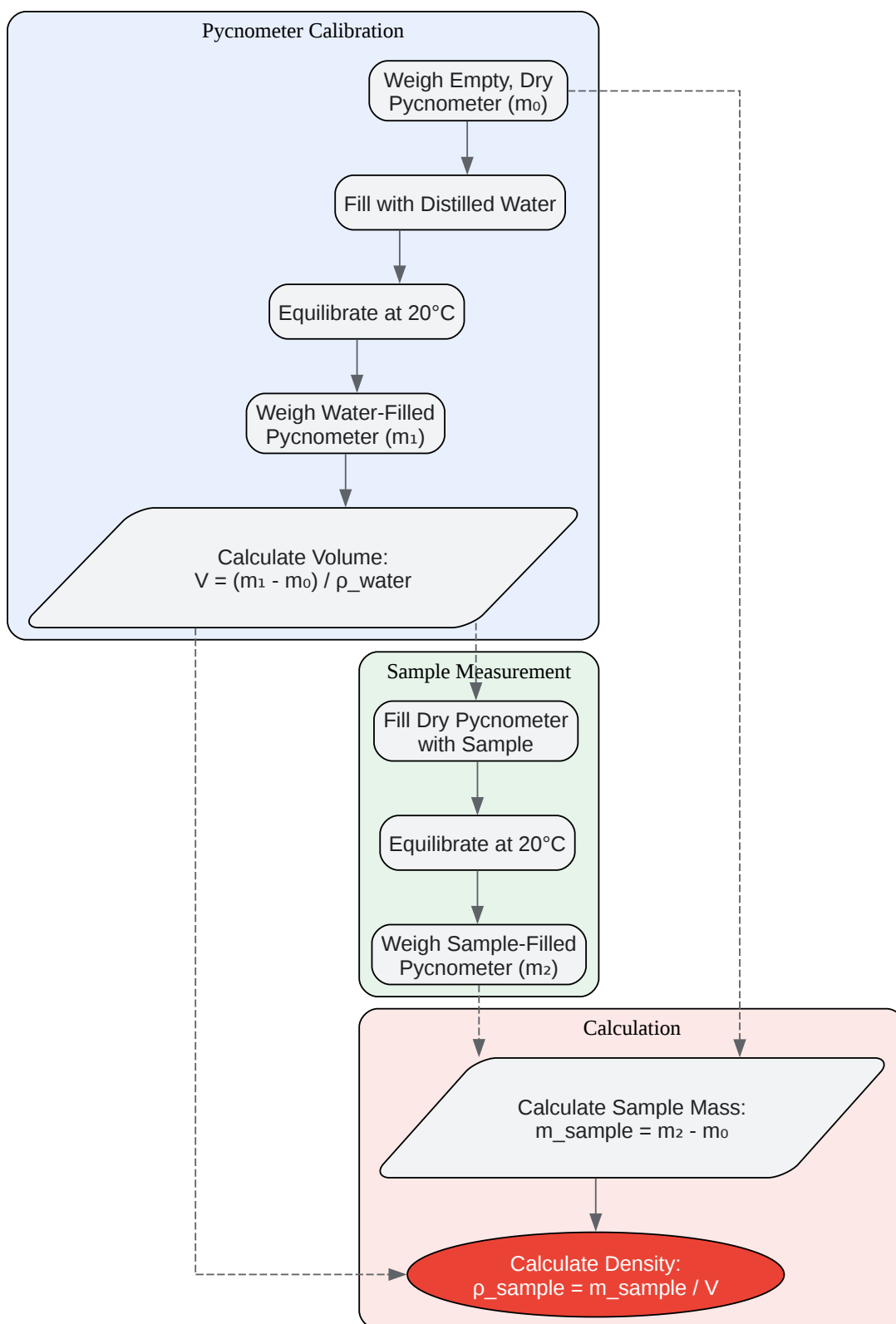
Procedure:

- Pycnometer Volume Calibration:

- Thoroughly clean the pycnometer and its stopper with a suitable solvent (e.g., acetone) and dry completely.
- Weigh the clean, dry, and empty pycnometer with its stopper on the analytical balance. Record this mass as m_0 .
- Fill the pycnometer with distilled water, ensuring no air bubbles are present. Insert the stopper, allowing excess water to exit through the capillary.
- Place the filled pycnometer in the constant temperature water bath at 20.0 °C for at least 30 minutes to allow for thermal equilibrium.
- Remove the pycnometer, carefully dry the exterior with a lint-free tissue, and weigh it. Record this mass as m_1 .
- The mass of the water is $m_{\text{water}} = m_1 - m_0$.
- Calculate the exact volume of the pycnometer (V_{pyc}) using the known density of water at 20.0 °C ($\rho_{\text{water}} \approx 0.99821 \text{ g/cm}^3$): $V_{\text{pyc}} = m_{\text{water}} / \rho_{\text{water}}$.
- Sample Density Measurement:
 - Empty the pycnometer, rinse it with acetone, and dry it completely.
 - Fill the dry pycnometer with the sample, **2-(2-Chlorophenoxy)-5-(trifluoromethyl)aniline**, taking care to avoid air bubbles. Insert the stopper.
 - Equilibrate the sample-filled pycnometer in the water bath at 20.0 °C for 30 minutes.
 - Remove the pycnometer, dry the exterior, and weigh it. Record this mass as m_2 .
 - The mass of the sample is $m_{\text{sample}} = m_2 - m_0$.
- Calculation:
 - Calculate the density of the sample (ρ_{sample}) at 20.0 °C using the calibrated pycnometer volume: $\rho_{\text{sample}} = m_{\text{sample}} / V_{\text{pyc}}$.

- Perform the measurement in triplicate and report the average density.

Experimental Workflow Diagram



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Caption: Workflow for density determination by pycnometry.

Safety and Handling Precautions

As **2-(2-Chlorophenoxy)-5-(trifluoromethyl)aniline** is a novel compound, it must be treated as potentially hazardous. Safety protocols should be based on analogous structures, such as other halogenated anilines.^{[20][21][22]}

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (e.g., nitrile), a lab coat, and chemical safety goggles.^{[21][23]} All handling of the compound should be performed inside a certified chemical fume hood to avoid inhalation of vapors.^{[23][24]}
- Toxicology: Aromatic amines are often toxic and may be skin/eye irritants or sensitizers.^{[20][22]} Trifluoromethylated compounds can also exhibit toxicity. Avoid all direct contact with skin and eyes.^[21]
- Spill & Waste: In case of a spill, evacuate the area and clean up using an inert absorbent material. Do not allow the material to enter drains or waterways.^{[23][24]} Dispose of all waste (sample residues, contaminated materials) as hazardous chemical waste according to institutional and local regulations.^[22]
- First Aid:
 - Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.^{[21][23]}
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open.^{[21][23]}
 - Inhalation: Move the person to fresh air.
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water.
 - In all cases of exposure, seek immediate medical attention.^{[20][23]}

Conclusion

The determination of fundamental physicochemical properties like boiling point and density is a cornerstone of chemical and pharmaceutical development. For a novel compound such as **2-(2-Chlorophenoxy)-5-(trifluoromethyl)aniline**, where published data is non-existent, a rigorous and systematic experimental approach is mandatory. The internationally recognized protocols detailed in this guide for micro-boiling point and pycnometric density determination provide a validated pathway for researchers to generate the high-quality, reliable data necessary for advancing their research and development objectives. Strict adherence to the outlined safety protocols is paramount throughout all stages of handling and experimentation.

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